

Synthesis of Sterically Hindered Disilenes Utilizing Mesityl-Substituted Silanes: An Application Guide

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Compound of Interest

Compound Name: Silane, (2,4,6-trimethylphenyl)-

CAS No.: 120578-34-9

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Abstract

The isolation of stable disilenes, compounds featuring a silicon-silicon double bond ($\text{Si}=\text{Si}$), represents a landmark achievement in main group chemistry, challenging the long-held "double bond rule".^{[1][2]} The kinetic stabilization afforded by bulky substituents is paramount to preventing the inherent tendency of these species to polymerize.^[3] Among the most effective and widely employed steric shields are mesityl (2,4,6-trimethylphenyl) groups. This application note provides a comprehensive technical guide for researchers, scientists, and professionals in drug development on the synthesis of sterically hindered disilenes, with a particular focus on methodologies involving mesityl-substituted silane precursors. We will delve into the mechanistic underpinnings of key synthetic strategies, provide detailed, field-tested protocols, and present characterization data for these unique molecular architectures.

Introduction: The Significance of Sterically Hindered Disilenes

Historically, the formation of $p\pi$ - $p\pi$ bonds involving elements beyond the second period was deemed unfavorable due to poor orbital overlap.[1] However, the synthesis of the first isolable disilene, tetramesityldisilene ((Mesityl)₂Si=Si(Mesityl)₂), by West, Fink, and Michl in 1981 overturned this dogma.[3] This breakthrough was made possible by the use of bulky mesityl groups, which kinetically stabilize the reactive Si=Si double bond by sterically precluding intermolecular reactions that would otherwise lead to oligomerization or polymerization.[1]

The unique electronic and structural features of disilenes, such as their non-planar geometries and the reactivity of the Si=Si bond, have opened new avenues in materials science, catalysis, and as synthetic intermediates.[4] Their ability to react with a variety of small molecules makes them promising candidates for applications in bond activation and the formation of novel silicon-containing functional materials.[5][6]

Synthetic Strategies for Sterically Hindered Disilenes

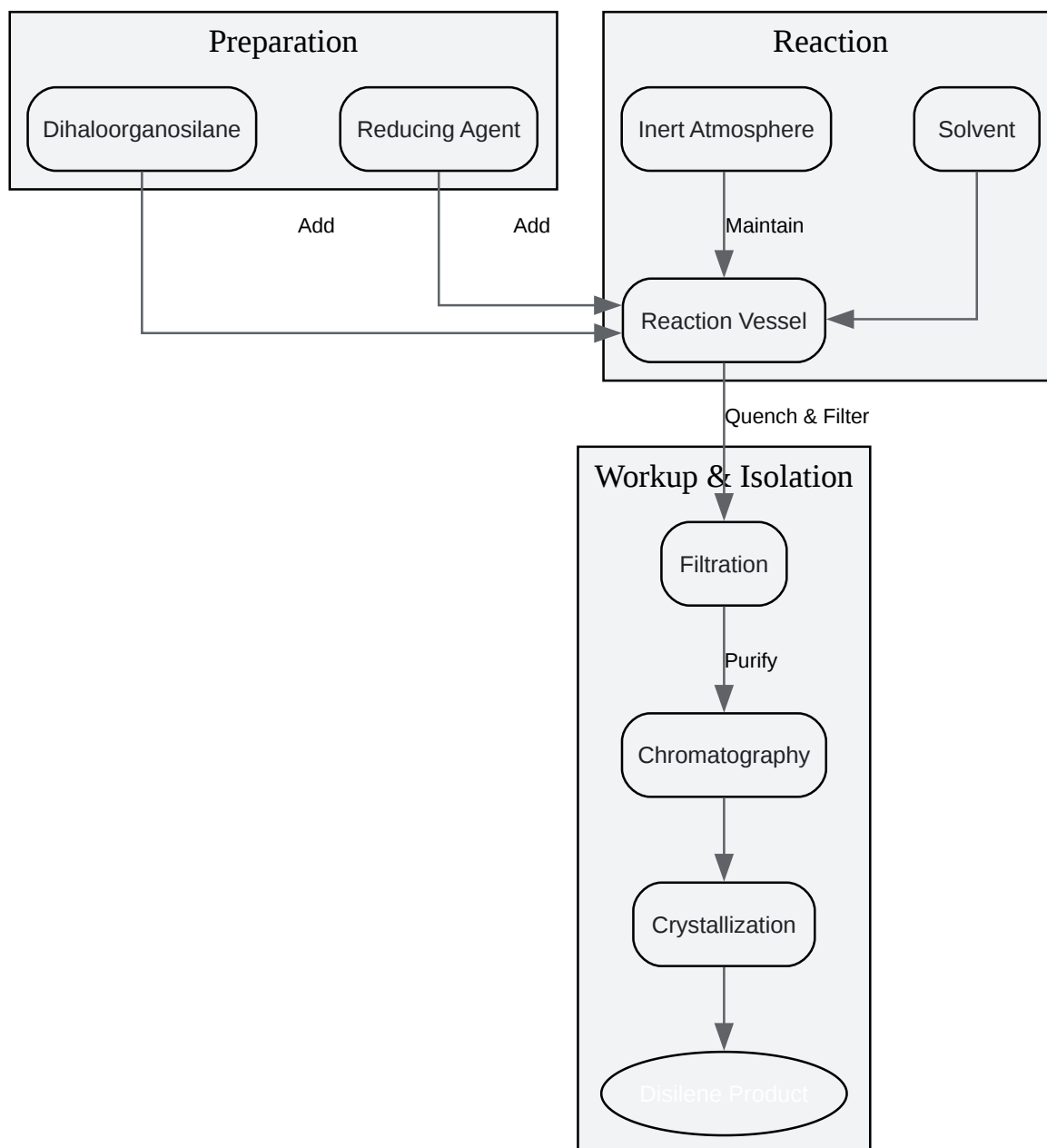
The synthesis of stable disilenes hinges on the introduction of sterically demanding substituents. The mesityl group, with its ortho-methyl substituents, provides a significant steric cone that effectively shields the Si=Si double bond. Several synthetic methodologies have been developed to construct these fascinating molecules.

Reductive Coupling of Dihaloorganosilanes

One of the most common and versatile methods for the synthesis of disilenes is the reductive coupling of dihaloorganosilanes. This approach typically involves the use of alkali metals or other reducing agents to couple two silyl units.

Mechanism: The reaction is believed to proceed through the formation of a silylene intermediate, which then dimerizes to form the disilene. The bulky substituents are crucial in preventing further reactions of the highly reactive silylene.

Experimental Workflow: Reductive Coupling



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Caption: Workflow for disilene synthesis via reductive coupling.

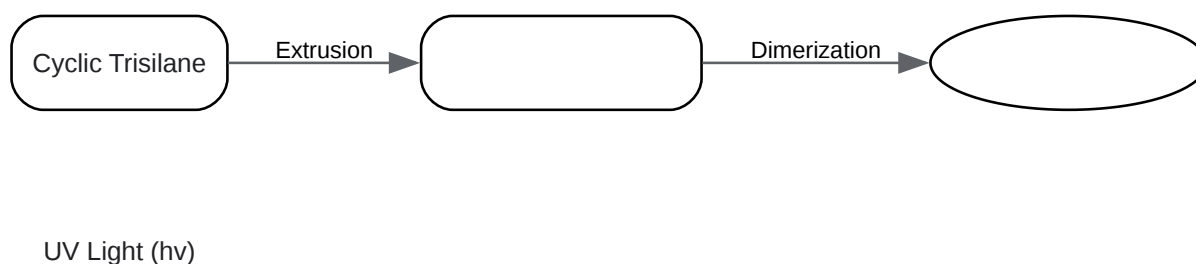
Photolysis of Cyclic or Linear Trisilanes

The photolysis of organosilane precursors, particularly cyclic trisilanes, offers a clean method for generating silylenes, which can then dimerize to form disilenes. This method was

instrumental in the initial synthesis of tetramesityldisilene.[3]

Mechanism: UV irradiation of a trisilane precursor leads to the extrusion of a silylene unit. In the absence of a trapping agent, the silylene dimerizes to yield the corresponding disilene. The steric bulk of the substituents is again critical to prevent polymerization.[1]

Reaction Scheme: Photolytic Synthesis



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Caption: Photochemical synthesis of disilenes from cyclic trisilanes.

Detailed Experimental Protocols

Safety Precaution: All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) using standard Schlenk line or glovebox techniques. Solvents must be dried and degassed prior to use.

Protocol: Synthesis of Tetramesityldisilene via Reductive Coupling of Dimesityldichlorosilane

This protocol is adapted from the foundational work in the field and is a reliable method for producing tetramesityldisilene.[7]

Materials:

- Dimesityldichlorosilane ($\text{Mes}_2\text{SiCl}_2$)
- Lithium naphthalenide solution (prepared in situ or obtained commercially)

- Anhydrous tetrahydrofuran (THF)
- Anhydrous pentane
- Celatom® or equivalent filter aid

Procedure:

- In a flame-dried Schlenk flask equipped with a magnetic stir bar, dissolve dimesityldichlorosilane in anhydrous THF.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add a freshly prepared solution of lithium naphthalenide in THF to the stirred solution of dimesityldichlorosilane. The reaction mixture will typically turn a dark color.
- Allow the reaction to stir at -78 °C for several hours, monitoring the progress by an appropriate method (e.g., GC-MS or TLC if applicable).
- Once the reaction is deemed complete, quench the reaction by the slow addition of a proton source (e.g., anhydrous methanol) at -78 °C.
- Allow the mixture to warm to room temperature.
- Remove the solvent under reduced pressure.
- The crude product is then extracted with anhydrous pentane and filtered through a pad of Celatom® to remove insoluble salts.
- The filtrate is concentrated under reduced pressure to yield a solid.
- The crude tetramesityldisilene can be further purified by recrystallization from a suitable solvent, such as pentane or hexane, to afford yellow-orange crystals.[3]

Protocol: Photolytic Synthesis of Tetramesityldisilene from Dimesitylsilylene Precursor

This method is based on the original report of the first stable disilene.[3]

Materials:

- 2,2,4,4,6,6-Hexamethyl-1,3,5-trimesityl-1,3,5-trisilacyclohexane (or a suitable linear trisilane precursor)
- Anhydrous hydrocarbon solvent (e.g., hexane or cyclohexane)
- UV photoreactor (e.g., medium-pressure mercury lamp)

Procedure:

- Dissolve the trisilane precursor in the chosen anhydrous hydrocarbon solvent in a quartz reaction vessel.
- Degas the solution thoroughly by several freeze-pump-thaw cycles.
- Irradiate the solution with a UV lamp at room temperature. The progress of the reaction can be monitored by UV-Vis spectroscopy, observing the growth of the characteristic absorption of the disilene.
- Continue irradiation until the starting material is consumed.
- Remove the solvent under reduced pressure.
- The resulting solid can be purified by recrystallization from a hydrocarbon solvent to yield the desired tetramesityldisilene.

Characterization of Sterically Hindered Disilenes

The unique structural and electronic properties of disilenes necessitate a combination of spectroscopic and analytical techniques for their unambiguous characterization.

Technique	Key Observables and Significance	Typical Values for Tetramesityldisilene
²⁹ Si NMR Spectroscopy	The chemical shift of the sp ² -hybridized silicon atoms in the Si=Si double bond is highly deshielded compared to sp ³ -hybridized silicons in disilanes. [1]	δ ≈ +63 ppm
¹ H NMR Spectroscopy	The proton signals of the mesityl groups can provide information about the symmetry and purity of the compound. Due to restricted rotation, inequivalent methyl groups may be observed. [8]	Complex aromatic and aliphatic signals consistent with the mesityl groups.
UV-Vis Spectroscopy	Disilenes exhibit characteristic long-wavelength absorption bands corresponding to the π → π* transition of the Si=Si double bond. [2]	λ _{max} ≈ 420 nm
X-ray Crystallography	Provides definitive structural information, including the Si=Si bond length (typically 2.14 - 2.29 Å), which is significantly shorter than a Si-Si single bond, and the degree of trans-bending at the silicon atoms. [3]	Si=Si bond length ≈ 2.16 Å
Mass Spectrometry	Confirms the molecular weight and fragmentation pattern of the disilene.	Provides the molecular ion peak corresponding to the calculated mass.

Reactivity and Applications

Sterically hindered disilenes, despite their kinetic stability, exhibit a rich and diverse reactivity profile. The Si=Si double bond is susceptible to addition reactions with a variety of reagents, including:

- Alcohols and Amines: These reactions proceed via addition across the Si=Si bond.[\[6\]](#)
- Halogens and Halocarbons: Lead to the formation of 1,2-dihalodisilanes.
- Chalcogens: Elemental sulfur, selenium, and tellurium react to form three-membered Si₂E rings.[\[1\]](#)
- Unsaturated Organic Molecules: Disilenes can undergo cycloaddition reactions with alkynes and dienes.

This reactivity opens up possibilities for their use as precursors to novel silicon-containing polymers, as catalysts for small molecule activation, and in the synthesis of complex organosilicon frameworks for applications in materials science and electronics.

Conclusion

The synthesis of sterically hindered disilenes, pioneered by the use of mesityl-substituted silanes, has fundamentally altered our understanding of chemical bonding in the heavier main group elements. The protocols and characterization data presented in this application note provide a robust foundation for researchers to explore this fascinating class of compounds. The continued investigation into the synthesis, reactivity, and applications of disilenes promises to yield further exciting discoveries in the field of silicon chemistry.

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